

Application Notes: BROMOscan™ Selectivity Profiling of (2R,3R)-GSK973

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Compound of Interest

Compound Name: (2R,3R)-GSK973

Cat. No.: B12420607

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Abstract

(2R,3R)-GSK973 is a highly potent and selective inhibitor of the second bromodomain (BD2) of the Bromodomain and Extra-Terminal (BET) family of proteins (BRD2, BRD3, BRD4, and BRDT). This document provides detailed application notes on the selectivity profile of **(2R,3R)-GSK973** as determined by the BROMOscan™ platform. It includes quantitative binding data, detailed experimental protocols for performing BROMOscan™ assays, and diagrams illustrating the relevant signaling pathways and experimental workflows. This information is intended for researchers, scientists, and drug development professionals investigating the therapeutic potential of selective BET bromodomain inhibition.

Introduction

The BET family of proteins are key epigenetic readers that recognize acetylated lysine residues on histones and other proteins, thereby regulating gene transcription.[1][2][3] Each BET protein contains two tandem bromodomains, BD1 and BD2, which have distinct biological functions.[4][5] While pan-BET inhibitors have shown therapeutic promise, they are often associated with toxicity.[3] The development of domain-selective inhibitors like **(2R,3R)-GSK973**, which

specifically targets the BD2 domain, offers a promising strategy to separate therapeutic efficacy from adverse effects.[3][5] The (2R,3R) stereoisomer is the active enantiomer of GSK973, while its opposite enantiomer serves as a negative control, highlighting the stereospecificity of the interaction.[1][3] This document details the selectivity of **(2R,3R)-GSK973** across a panel of bromodomains using the BROMOscan™ technology.

Data Presentation

The BROMOscan™ platform was utilized to determine the dissociation constants (Kd) and selectivity of GSK973 for a wide range of bromodomains. The results demonstrate exceptional selectivity for the BD2 domains of the BET family.

Table 1: BROMOscan™ Selectivity Profile of GSK973 (Active (2R,3R) Isomer)

Target Bromodomain	BROMOscan™ pKd	BROMOscan™ Kd (nM)	Selectivity vs. BRD4(BD1) (fold)
BRD4 (BD2)	8.7	2	1260
BRD3 (BD2)	8.5	3	2000
BRD2 (BD2)	8.3	5[6]	1000
BRDT (BD2)	8.3	5	800
BRD4 (BD1)	5.6	2512	1
BRD3 (BD1)	5.2	6310	0.4
BRD2 (BD1)	5.3	5012	0.5
BRDT (BD1)	5.4	3981	0.6
TAF1 (BD2)	6.4	398	6.3
TAF1L (BD2)	5.7	1995	1.3
BRD9	5.7	1995	1.3
CECR2	5.5	3162	0.8
BAZ2A	5.5	3162	0.8
BAZ2B	5.1	7943	0.3

Data presented for GSK973, of which **(2R,3R)-GSK973** is the active enantiomer. Data sourced from multiple references.[6][7][8][9]

Table 2: TR-FRET Assay Data for GSK973

Target Bromodomain	TR-FRET pIC50	Selectivity vs. BRD4(BD1) (fold)
BRD4 (BD2)	7.8	1600[8]
BRD3 (BD2)	7.8	2000
BRD2 (BD2)	7.5	1260
BRDT (BD2)	7.4	800
BRD4 (BD1)	4.6	1
BRD3 (BD1)	4.5	1.3
BRD2 (BD1)	4.4	1.6
BRDT (BD1)	4.5	1.3

Data presented for GSK973, of which **(2R,3R)-GSK973** is the active enantiomer. Data sourced from multiple references.[7][8][9]

Experimental Protocols

BROMOscan™ Competitive Binding Assay Protocol

The BROMOscan™ technology is a competition-based binding assay that quantitatively measures the ability of a test compound to displace a ligand bound to a DNA-tagged bromodomain.[10][11]

Materials:

- DNA-tagged bromodomain of interest
- Immobilized, proprietary ligand
- Test compound (**(2R,3R)-GSK973**) dissolved in DMSO
- Assay buffer
- Wash buffer

- Streptavidin-coated magnetic beads (or other solid support)
- qPCR reagents

Procedure:

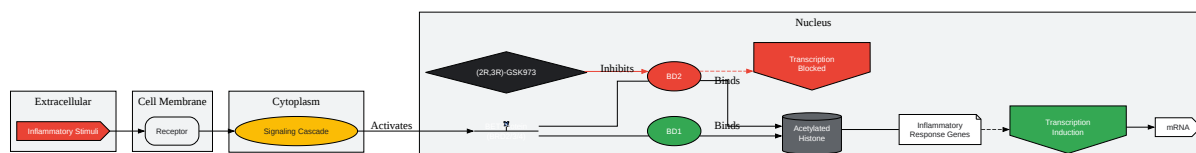
- **Compound Preparation:** Prepare a serial dilution of **(2R,3R)-GSK973** in DMSO. A typical screening concentration might be 10 μ M, with subsequent dilutions for K_d determination.
- **Assay Plate Preparation:** Add the DNA-tagged bromodomain, the immobilized ligand, and the test compound to the wells of a microtiter plate. Include control wells with DMSO only (no inhibitor) and wells with a known inhibitor as a positive control.
- **Binding Reaction:** Incubate the plate to allow the components to reach binding equilibrium.
- **Capture:** Add streptavidin-coated magnetic beads to capture the ligand-bromodomain complexes.
- **Washing:** Wash the beads to remove unbound protein.
- **Elution:** Elute the captured bromodomain from the beads.
- **Quantification:** Quantify the amount of eluted, DNA-tagged bromodomain using qPCR.^[10]
^[11] The amount of captured bromodomain is inversely proportional to the binding affinity of the test compound.
- **Data Analysis:** Calculate the percentage of bromodomain bound relative to the DMSO control. For K_d determination, plot the percentage of bound bromodomain against the logarithm of the compound concentration and fit the data to a sigmoidal dose-response curve.

Visualizations

Signaling Pathway of BET BD2 Inhibition

Selective inhibition of BET BD2 domains has been shown to be particularly effective in modulating the expression of genes induced by inflammatory stimuli, while having less impact

on steady-state gene expression.[12][13] This suggests a key role for BD2 in the dynamic regulation of gene transcription in response to cellular signals.

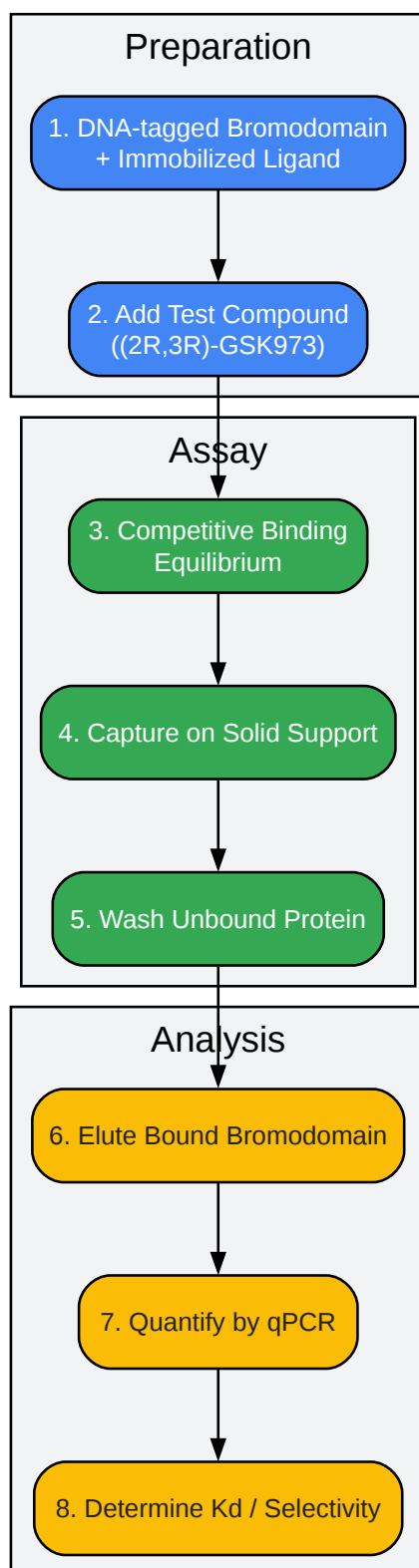


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Caption: BET BD2 Inhibition Pathway.

BROMOscan™ Experimental Workflow

The following diagram illustrates the key steps in the BROMOscan™ competitive binding assay used to determine the selectivity of compounds like **(2R,3R)-GSK973**.



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Caption: BROMOScan™ Workflow.

Conclusion

The data presented herein clearly demonstrates that **(2R,3R)-GSK973** is a highly potent and selective inhibitor of the BD2 domain of BET family proteins. Its exceptional selectivity, as determined by BROMOScan™ and supported by TR-FRET assays, makes it an invaluable chemical probe for elucidating the specific biological roles of the BD2 domain and a promising lead compound for the development of novel therapeutics with an improved safety profile. The provided protocols and diagrams serve as a comprehensive resource for researchers working in the field of epigenetics and drug discovery.

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